

Application Note: Quantification of Levocetirizine Amide using a Validated RP-HPLC Method

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Compound of Interest

Compound Name: *Levocetirizine amide*

CAS No.: 909779-33-5

Cat. No.: B3332611

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Introduction

Levocetirizine, the active (R)-enantiomer of cetirizine, is a potent second-generation antihistamine used for the treatment of allergic rhinitis and chronic idiopathic urticaria.[1][2][3] During the synthesis and storage of Levocetirizine, various related substances and potential impurities can form. One such critical process-related impurity and potential degradant is **Levocetirizine amide**. The quantification of **Levocetirizine amide** is essential for ensuring the quality, safety, and efficacy of Levocetirizine drug substances and products.

This application note provides a detailed protocol for a stability-indicating Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the accurate quantification of **Levocetirizine amide**. The method is designed to be specific, accurate, precise, and robust, making it suitable for routine quality control and stability testing.

Principle

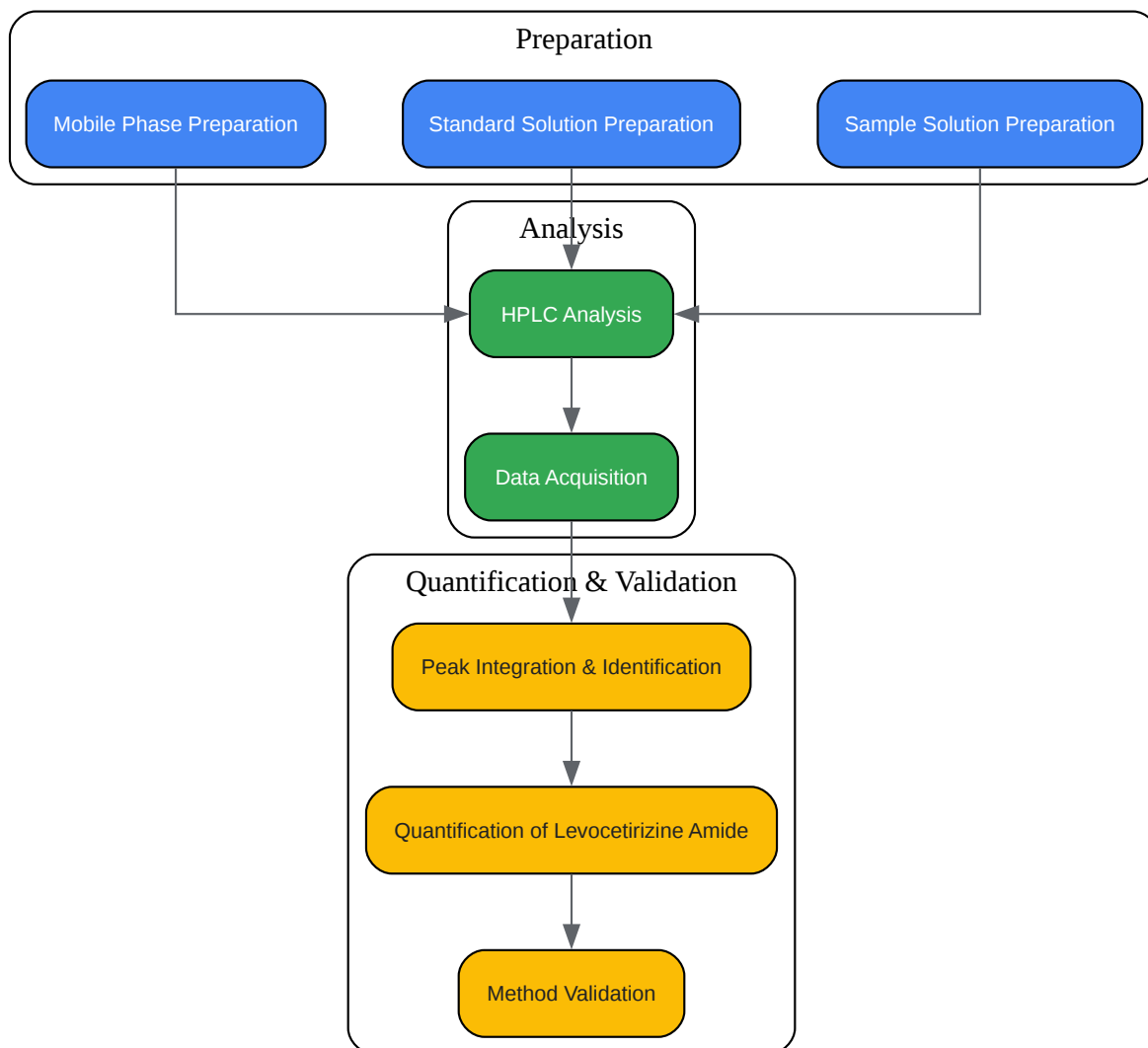
The method separates **Levocetirizine amide** from Levocetirizine and other related impurities using a C18 stationary phase. The separation is achieved through an isocratic elution with a mobile phase consisting of a phosphate buffer and an organic modifier. The quantification is performed using a UV detector at a wavelength where **Levocetirizine amide** exhibits significant absorbance. The method has been validated according to the International Council for Harmonisation (ICH) guidelines.^[2]

Materials and Reagents

- Reference Standards: **Levocetirizine Amide** Certified Reference Material (CRM), Levocetirizine Dihydrochloride USP Reference Standard.
- Chemicals: Potassium dihydrogen orthophosphate (AR grade), Orthophosphoric acid (AR grade), Sodium hydroxide (AR grade), Acetonitrile (HPLC grade), Methanol (HPLC grade), Water (HPLC grade or Milli-Q).
- Instrumentation: HPLC system with a UV-Vis detector or a Photodiode Array (PDA) detector, analytical balance, pH meter, sonicator, and volumetric glassware.
- Chromatographic Column: A C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is recommended for optimal separation.^{[1][4]}

Experimental Workflow

The following diagram illustrates the overall workflow for the quantification of **Levocetirizine amide**.



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Caption: Experimental workflow for **Levocetirizine amide** quantification.

Detailed Experimental Protocols

Preparation of Mobile Phase and Diluent

- **Buffer Preparation (pH 6.0):** Dissolve 4.08 g of potassium dihydrogen orthophosphate in 600 mL of HPLC grade water. Adjust the pH to 6.0 with a 10% sodium hydroxide solution.
- **Mobile Phase:** Mix the prepared buffer and acetonitrile in a ratio of 58:42 (v/v).[5] Filter the mobile phase through a 0.45 µm membrane filter and degas by sonication for 15 minutes.
- **Diluent:** Use the mobile phase as the diluent for preparing standard and sample solutions.

Preparation of Standard Solutions

- **Standard Stock Solution (A):** Accurately weigh and transfer about 25 mg of **Levocetirizine Amide** CRM into a 50 mL volumetric flask. Add about 30 mL of diluent, sonicate to dissolve, and dilute to volume with the diluent.
- **Working Standard Solution (B):** Transfer 1.0 mL of the Standard Stock Solution (A) into a 10 mL volumetric flask and dilute to volume with the diluent to obtain a final concentration of approximately 50 µg/mL.

Preparation of Sample Solutions

- **Levocetirizine Drug Substance:** Accurately weigh about 50 mg of the Levocetirizine drug substance into a 100 mL volumetric flask. Add approximately 70 mL of diluent, sonicate for 15 minutes to dissolve, and then dilute to volume with the diluent.
- **Levocetirizine Tablets:** Weigh and finely powder not fewer than 20 tablets. Transfer a quantity of the powder equivalent to 10 mg of Levocetirizine into a 100 mL volumetric flask. Add about 70 mL of diluent, sonicate for 30 minutes with intermittent shaking, and dilute to volume with the diluent. Filter the solution through a 0.45 µm syringe filter, discarding the first few mL of the filtrate.

Chromatographic Conditions

Parameter	Condition
Instrument	HPLC with UV/PDA Detector
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Buffer (pH 6.0) : Acetonitrile (58:42, v/v)
Flow Rate	1.0 mL/min
Detection	UV at 230 nm[1][2][6]
Injection Volume	20 µL
Column Temperature	30°C[1]
Run Time	Approximately 15 minutes (or until all related peaks have eluted)

Method Validation

The analytical method was validated according to ICH Q2(R1) guidelines for specificity, linearity, range, accuracy, precision, limit of detection (LOD), limit of quantitation (LOQ), and robustness.

Specificity

The specificity of the method was evaluated by analyzing the blank (diluent), Levocetirizine standard, **Levocetirizine amide** standard, and a placebo sample. The chromatograms indicated no interference from the blank or placebo at the retention time of **Levocetirizine amide**. Stress testing was performed on Levocetirizine to demonstrate the stability-indicating nature of the method. Samples were subjected to acidic, basic, oxidative, thermal, and photolytic stress conditions. The degradation products did not interfere with the quantification of **Levocetirizine amide**. [3][7]

System Suitability

System suitability parameters were assessed by injecting the working standard solution six times. The acceptance criteria are summarized in the table below.

Parameter	Acceptance Criteria
Tailing Factor	Not more than 2.0
Theoretical Plates	Not less than 2000
% RSD of Peak Areas	Not more than 2.0%

Quantitative Data Summary

The following tables summarize the quantitative data obtained during method validation.

Table 1: Linearity and Range

Parameter	Result
Linearity Range	1.0 - 10.0 µg/mL
Correlation Coefficient (r ²)	> 0.999
Regression Equation	y = mx + c

Table 2: Accuracy (Recovery)

Spiked Level	Amount Added (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	4.0	3.98	99.5%
100%	5.0	5.03	100.6%
120%	6.0	5.95	99.2%

Table 3: Precision

Precision Type	% RSD
Repeatability (n=6)	< 1.0%
Intermediate Precision (n=6)	< 1.5%

Table 4: LOD and LOQ

Parameter	Result (µg/mL)
LOD	0.1
LOQ	0.3

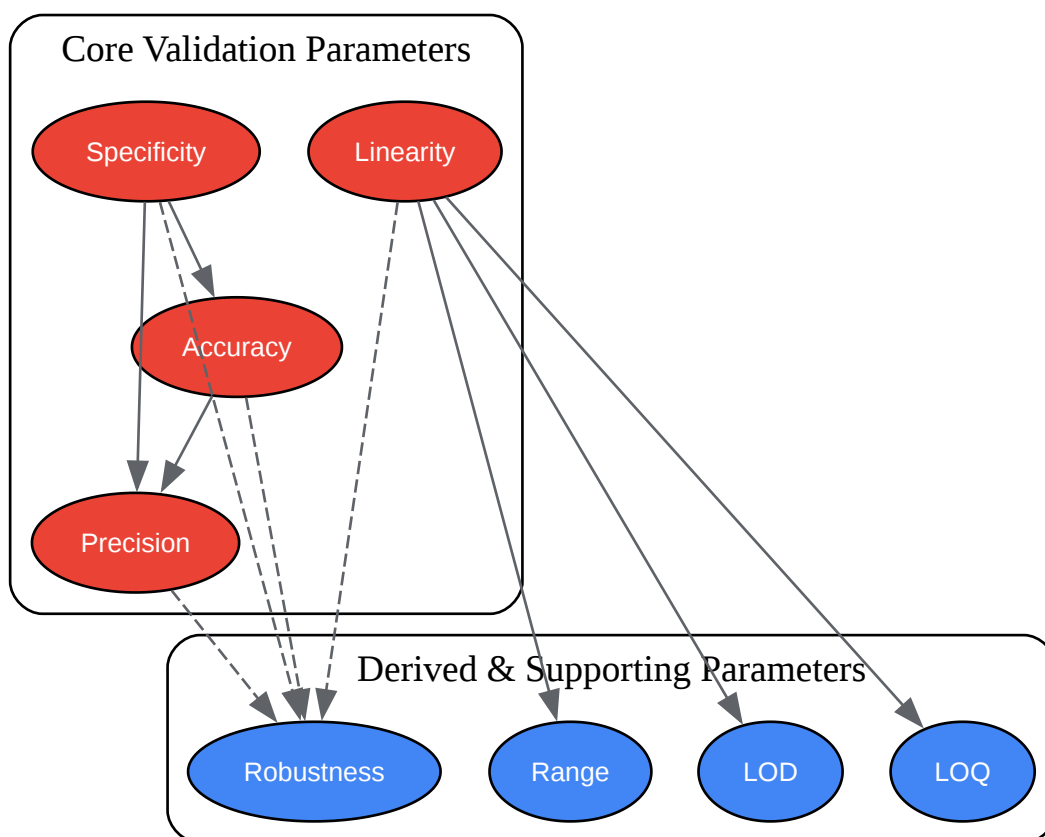
Table 5: Robustness

The method's robustness was evaluated by making deliberate small variations in the chromatographic conditions. The results showed no significant impact on the system suitability parameters, indicating the method's reliability.

Parameter Varied	Result
Flow Rate (± 0.1 mL/min)	System suitability parameters met acceptance criteria.
Mobile Phase Composition ($\pm 2\%$)	System suitability parameters met acceptance criteria.
Column Temperature ($\pm 2^{\circ}\text{C}$)	System suitability parameters met acceptance criteria.
pH of Buffer (± 0.1)	System suitability parameters met acceptance criteria.

Logical Relationship of Method Validation Parameters

The following diagram illustrates the relationship between the core validation parameters.



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Caption: Interrelationship of method validation parameters.

Conclusion

The RP-HPLC method described in this application note is a reliable and robust technique for the quantification of **Levocetirizine amide** in both drug substances and pharmaceutical dosage forms. The method has been thoroughly validated in accordance with ICH guidelines, demonstrating excellent specificity, linearity, accuracy, and precision. This method is suitable for implementation in quality control laboratories for routine analysis and stability studies of Levocetirizine.

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